

Physical properties: melting point and boiling point of 3,6-Dimethylpicolinic acid

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Compound of Interest

Compound Name: 3,6-Dimethylpicolinic acid

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In-Depth Technical Guide: Physical Properties of 3,6-Dimethylpicolinic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the known physical properties of **3,6-Dimethylpicolinic acid**, specifically its melting and boiling points. This document is intended to support research and development activities by providing key data and outlining standard experimental methodologies.

Core Physical Properties

3,6-Dimethylpicolinic acid, also known as 3,6-dimethyl-2-pyridinecarboxylic acid, is a substituted pyridine derivative. Its physical properties are crucial for its handling, purification, and application in various scientific contexts.

Data Presentation

The experimentally determined and reported physical properties of **3,6-Dimethylpicolinic acid** are summarized in the table below. It is important to note that while the boiling point has been documented, the melting point is not readily available in the surveyed literature.

Physical Property	Value	Conditions
Melting Point	No data available	-
Boiling Point	301.9 °C ^[1]	at 760 mmHg

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **3,6-Dimethylpicolinic acid** are not detailed in the available literature, standard methodologies for organic compounds of similar nature are applicable. The following outlines general procedures for determining the melting and boiling points of solid carboxylic acids.

Melting Point Determination (General Protocol)

The melting point of a solid organic compound is a key indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the crystalline **3,6-Dimethylpicolinic acid** is finely ground using a mortar and pestle.
- Capillary Loading: The powdered sample is packed into a capillary tube to a height of 2-3 mm.

- **Measurement:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.
- **Observation:** The temperature at which the first liquid appears (onset) and the temperature at which the entire solid has melted (completion) are recorded as the melting range.

Boiling Point Determination (General Protocol)

For high-boiling solids like **3,6-Dimethylpicolinic acid**, the boiling point is typically determined under reduced pressure to prevent decomposition at high temperatures. The reported boiling point is then often extrapolated to atmospheric pressure.

Apparatus:

- Distillation apparatus (e.g., short-path distillation setup for small quantities)
- Heating mantle or oil bath
- Thermometer
- Vacuum source and manometer

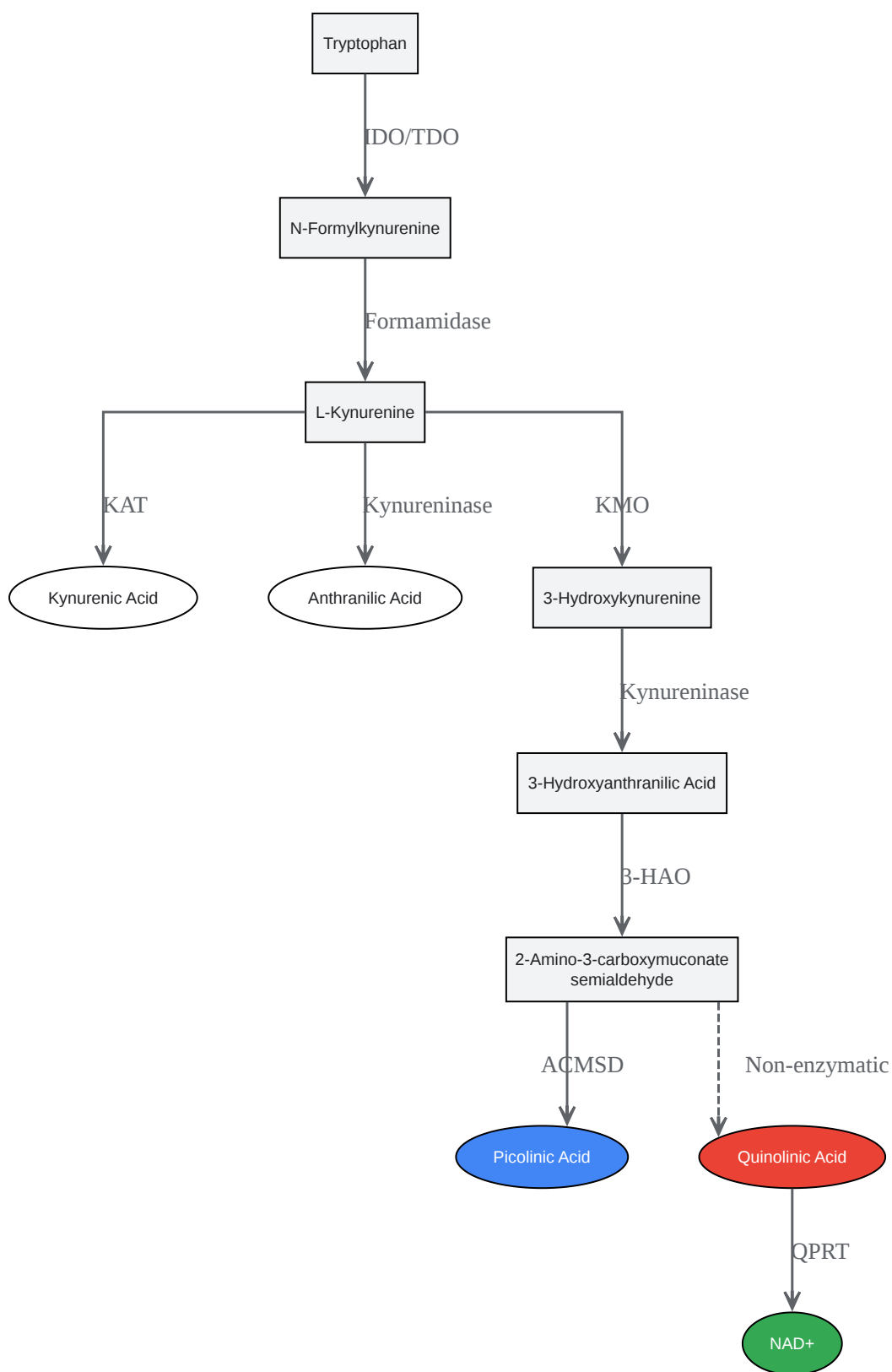
Procedure:

- **Sample Placement:** A small quantity of **3,6-Dimethylpicolinic acid** is placed in the distillation flask.
- **Apparatus Assembly:** The distillation apparatus is assembled, ensuring all joints are properly sealed. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm leading to the condenser.
- **Pressure Reduction:** The system is evacuated to the desired pressure, which is monitored with a manometer.
- **Heating:** The sample is heated gently until it begins to boil.

- **Temperature Reading:** The temperature at which the liquid and vapor are in equilibrium, as indicated by a stable temperature reading on the thermometer while the liquid is distilling, is recorded as the boiling point at that specific pressure.

Relevant Biological Pathway

Picolinic acid and its derivatives are metabolites in the kynurenine pathway, the primary route for tryptophan catabolism. Understanding this pathway provides a biological context for the relevance of picolinic acid derivatives.



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References

- 1. phillysim.org [phillysim.org]
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